

Application Notes and Protocols for Mps1-IN-3 Hydrochloride in DMSO

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Compound of Interest

Compound Name: *Mps1-IN-3 hydrochloride*

Cat. No.: *B12396513*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **Mps1-IN-3 hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). Mps1-IN-3 is a potent and selective inhibitor of Monopolar spindle 1 (Mps1) kinase, a critical regulator of the spindle assembly checkpoint (SAC).

Introduction

Mps1-IN-3 hydrochloride is a valuable chemical tool for studying the role of Mps1 kinase in cell cycle regulation, particularly in the context of the spindle assembly checkpoint.^{[1][2]} Mps1 is a key signaling molecule that ensures the fidelity of chromosome segregation during mitosis. Its inhibition by Mps1-IN-3 leads to a disruption of the SAC, causing premature anaphase entry and often resulting in chromosomal missegregation and cell death. This makes Mps1 an attractive target for cancer therapy, and Mps1-IN-3 serves as a crucial compound for preclinical research in this area.

Chemical and Physical Properties

A summary of the key properties of Mps1-IN-3 and its hydrochloride salt is presented below. Note that the molecular weight of the hydrochloride salt will be slightly higher than that of the free base.

Property	Value	Reference
Chemical Name	1-(4-((6-((2-(isopropylsulfonyl)phenyl)amino)-9H-purin-2-yl)amino)-3-methoxyphenyl)piperidin-4-ol hydrochloride	[3]
Molecular Formula	C ₂₆ H ₃₁ N ₇ O ₄ S · HCl	
Molecular Weight	537.63 g/mol (free base)	[3][4]
Appearance	Solid powder	[3]
IC ₅₀	~50 nM for Mps1 kinase	[3]

Solubility and Storage

Proper handling and storage of **Mps1-IN-3 hydrochloride** are critical for maintaining its stability and activity.

Solvent	Solubility	Notes
DMSO	≥25 mg/mL, up to 60 mg/mL	Sonication and gentle warming may be required to achieve higher concentrations.[4][5] Use of anhydrous, high-purity DMSO is recommended as hygroscopic DMSO can reduce solubility.[6]
Water	Insoluble	[3]

Storage Condition	Solid Compound	Stock Solution in DMSO
-20°C	≥ 3 years (desiccated)	Up to 1 month
-80°C	Up to 6 months. Aliquoting into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles. [6] [7]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Mps1-IN-3 Hydrochloride Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Mps1-IN-3 hydrochloride** in DMSO.

Materials:

- **Mps1-IN-3 hydrochloride** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Procedure:

- Equilibrate: Allow the vial of **Mps1-IN-3 hydrochloride** powder to warm to room temperature before opening to prevent moisture condensation.

- Weigh: Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 5.74 mg of **Mps1-IN-3 hydrochloride** (assuming a molecular weight of 574.1 g/mol for the hydrochloride salt).
- Dissolve:
 - Add the appropriate volume of anhydrous DMSO to the solid compound.
 - Vortex the solution vigorously for 2-5 minutes.
 - If the compound does not fully dissolve, sonicate the vial for 10-15 minutes or gently warm the solution in a water bath at a temperature not exceeding 40°C with intermittent vortexing until the solid is completely dissolved.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed, sterile tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM **Mps1-IN-3 hydrochloride** stock solution in DMSO
- Sterile cell culture medium or phosphate-buffered saline (PBS)
- Sterile tubes

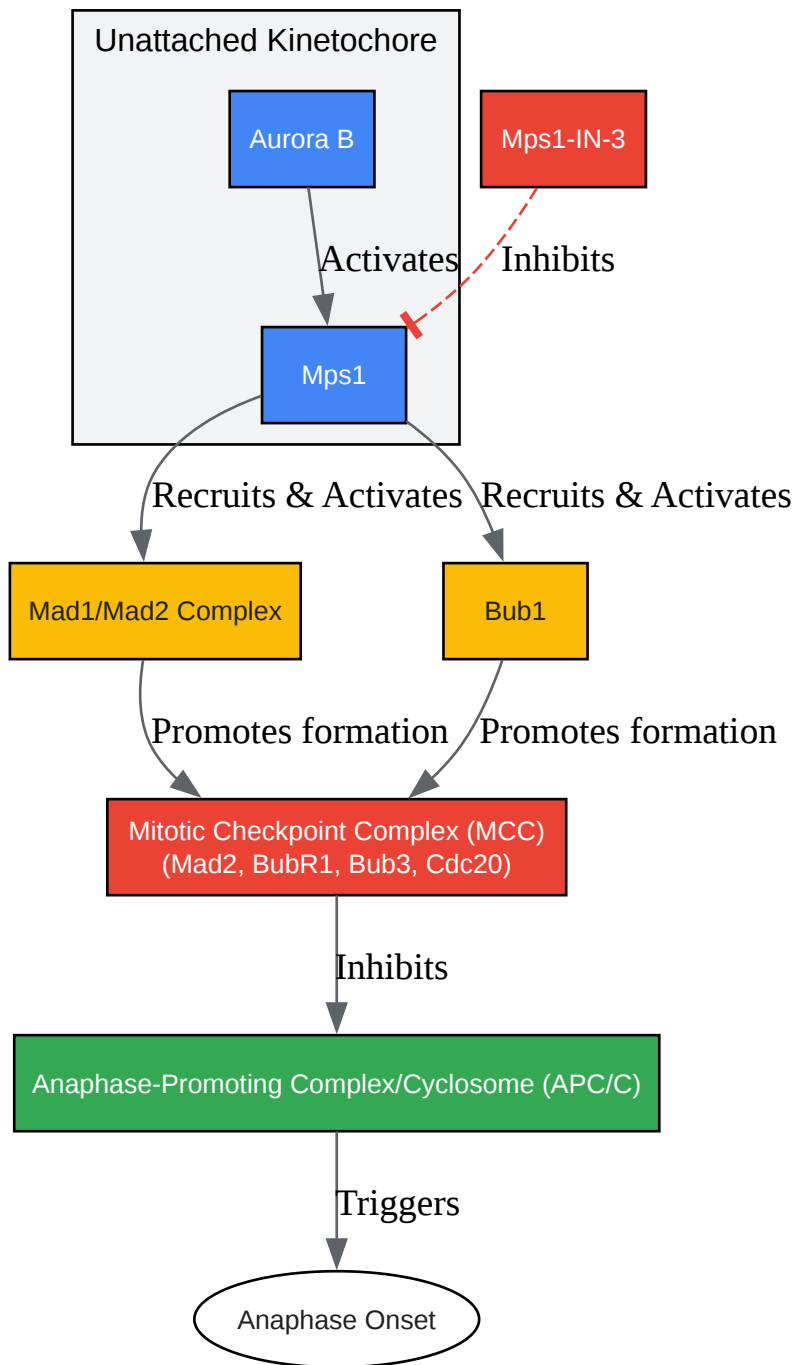
Procedure:

- **Thaw:** Thaw a single aliquot of the 10 mM **Mps1-IN-3 hydrochloride** stock solution at room temperature.
- **Dilute:** Perform serial dilutions of the stock solution in pre-warmed cell culture medium or PBS to achieve the desired final concentration. It is recommended to keep the final DMSO concentration in the cell culture medium below 0.5% (v/v) to avoid solvent-induced toxicity.
- **Mix:** Gently mix the working solution by pipetting or inverting the tube.
- **Use Immediately:** Use the freshly prepared working solution for your experiments. Do not store diluted aqueous solutions.

Visualizations

Mps1 Signaling Pathway in the Spindle Assembly Checkpoint

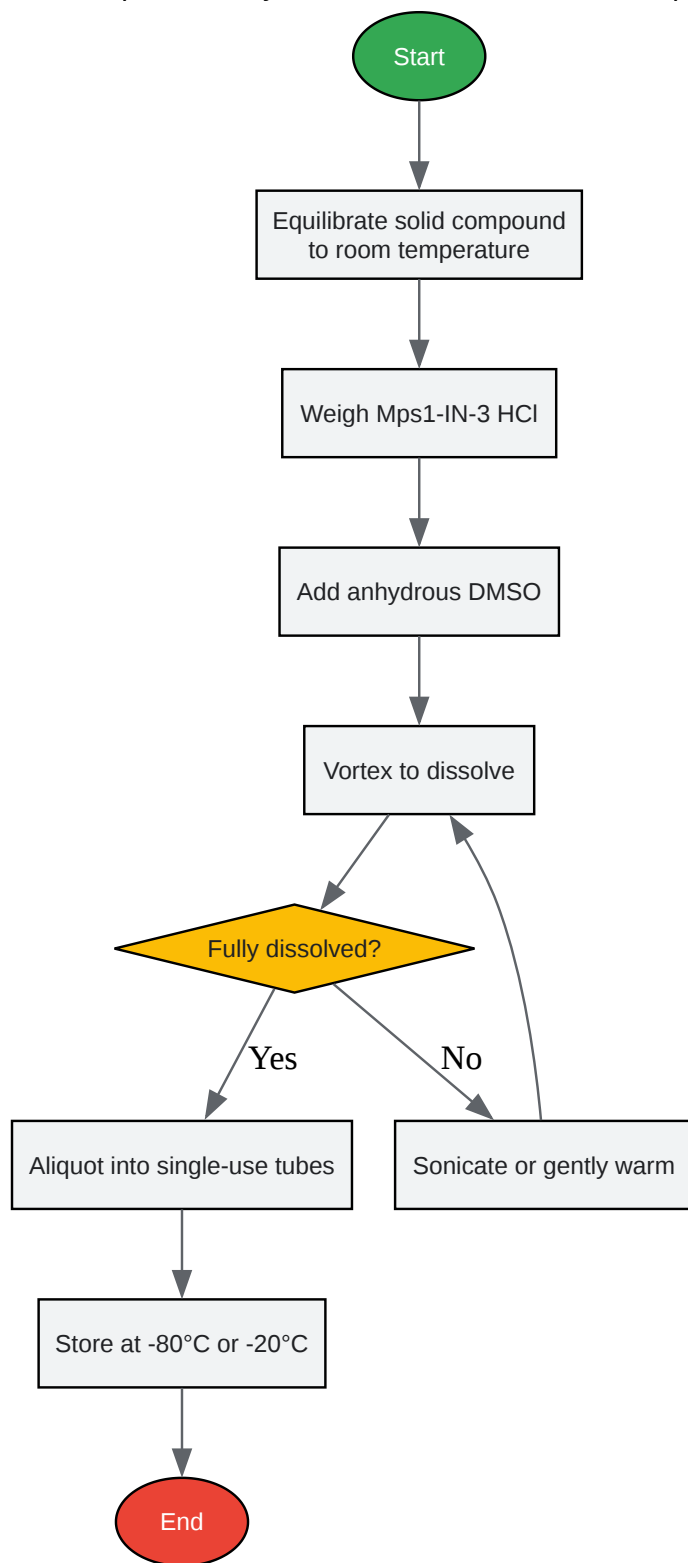
Mps1 Signaling in Spindle Assembly Checkpoint

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Caption: Mps1 kinase is a key initiator of the spindle assembly checkpoint.

Experimental Workflow for Stock Solution Preparation

Workflow for Mps1-IN-3 Hydrochloride Stock Solution Preparation



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Caption: A stepwise workflow for preparing Mps1-IN-3 HCl stock solution.

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